Technical Guide: 5-Chloro-2-[(3-chlorobenzyl)oxy]benzoyl chloride

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Compound of Interest

Compound Name:	*5-Chloro-2-[(3-chlorobenzyl)oxy]benzoyl chloride*
CAS No.:	*1160260-14-9*
Cat. No.:	*B1421315*

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Critical Intermediate for Biaryl Ether Pharmacophores

Executive Summary

5-Chloro-2-[(3-chlorobenzyl)oxy]benzoyl chloride (CAS 1160260-14-9) is a highly reactive electrophilic building block used primarily in the synthesis of GPCR modulators and ion channel antagonists (specifically P2X3 and P2X7 receptor classes).[1][2] Its core structure—a substituted salicylic acid derivative—serves as a privileged scaffold for introducing lipophilic biaryl ether moieties, which are critical for enhancing the binding affinity of drug candidates within hydrophobic pockets of target proteins.

This guide details the physicochemical properties, validated synthetic pathways, quality control parameters, and handling protocols for this moisture-sensitive intermediate.

Part 1: Chemical Identity & Physicochemical Properties

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Property	Technical Specification
Chemical Name	5-Chloro-2-[(3-chlorobenzyl)oxy]benzoyl chloride
CAS Number	1160260-14-9
Molecular Formula	$C_{14}H_9Cl_3O_2$
Molecular Weight	315.58 g/mol
Physical State	Off-white to pale yellow solid (low melting) or semi-solid
Solubility	Soluble in DCM, THF, Toluene; Reacts with water/alcohols
Stability	Moisture Sensitive (Hydrolyzes to Acid precursor)
Precursor Acid CAS	1165116-36-6 (5-Chloro-2-[(3-chlorobenzyl)oxy]benzoic acid)
Isomer Warning	Distinct from the 2-chlorobenzyl isomer (CAS 1160260-08-1)

Part 2: Synthetic Pathway & Mechanism

The synthesis of this compound involves a two-stage convergent protocol: a Williamson ether synthesis to construct the biaryl ether core, followed by acyl chloride formation.

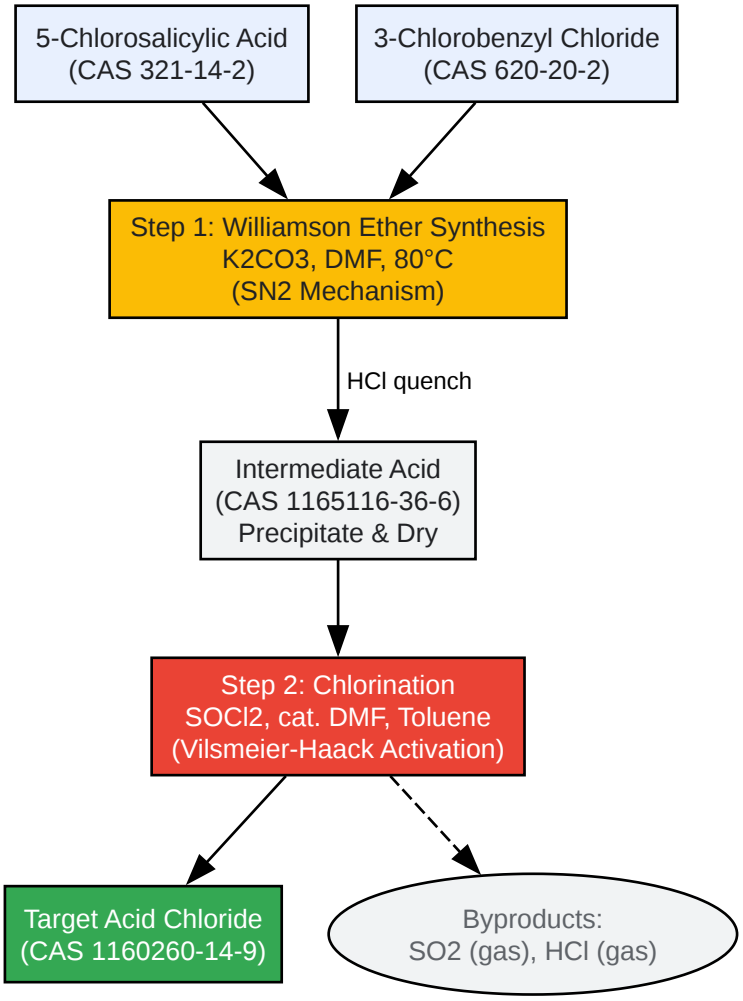
2.1 Reaction Mechanism[3]

- Nucleophilic Substitution (SN2): The phenolate ion of 5-chlorosalicylic acid attacks the benzylic carbon of 3-chlorobenzyl chloride. The use of a polar aprotic solvent (DMF) and a weak base (K_2CO_3) favors the O-alkylation over C-alkylation.

- Acyl Halide Formation: The carboxylic acid is converted to the acid chloride using Thionyl Chloride ($SOCl_2$).[3][4] Catalytic Dimethylformamide (DMF) is essential here; it reacts with $SOCl_2$ to form the Vilsmeier-Haack reagent (chloroiminium ion), which is the active chlorinating species, significantly accelerating the reaction kinetics.

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2.2 Synthesis Workflow Diagram



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Figure 1: Convergent synthesis pathway from commercial starting materials to the target acid chloride.

Part 3: Experimental Protocol

Safety Warning: Thionyl chloride is corrosive and releases toxic gases. Perform all operations in a functioning fume hood.

3.1 Step 1: Preparation of the Acid Precursor

Target: 5-Chloro-2-[(3-chlorobenzyl)oxy]benzoic acid

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- Charge: To a 500 mL round-bottom flask, add 5-chlorosalicylic acid (17.26 g, 100 mmol) and Potassium Carbonate (27.6 g, 200 mmol).
- Solvent: Add anhydrous DMF (100 mL). Stir at room temperature for 15 minutes to generate the phenolate.
- Addition: Dropwise add 3-chlorobenzyl chloride (16.1 g, 100 mmol).
- Reaction: Heat the mixture to 80°C for 4–6 hours. Monitor by TLC (Mobile phase: 30% EtOAc/Hexane).
- Workup:
  - Cool to room temperature.
  - Pour into ice-water (500 mL).
  - Acidify to pH 2–3 using 1N HCl. The product will precipitate as a white solid.[5]
  - Filter the solid and wash with water (3 x 50 mL) and hexanes (2 x 30 mL) to remove unreacted benzyl chloride.
  - Drying: Dry in a vacuum oven at 45°C for 12 hours.
  - Yield Expectation: 85–90%.

3.2 Step 2: Conversion to Acid Chloride

Target: **5-Chloro-2-[(3-chlorobenzyl)oxy]benzoyl chloride** (CAS 1160260-14-9)[1]

- Suspension: Suspend the dried acid intermediate (10 g, 33.6 mmol) in anhydrous Toluene (50 mL).
- Activation: Add Thionyl Chloride ($SOCl_2$) (5.0 mL, 68 mmol, 2.0 equiv).
- Catalysis: Add DMF (3 drops, approx. 50 µL). Note: Gas evolution (SO_2, HCl) will begin immediately.

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- Reflux: Heat to 70–80°C for 2–3 hours. The suspension should become a clear homogeneous solution, indicating conversion.
- Isolation:
  - Concentrate the reaction mixture under reduced pressure (rotary evaporator) to remove toluene and excess $SOCl_2$.
  - Azeotrope: Add fresh toluene (20 mL) and re-evaporate to ensure complete removal of acidic volatiles.
- Storage: The resulting off-white/yellow oil or low-melting solid is used directly in the next step. If storage is required, keep under Argon at -20°C.

Part 4: Quality Control & Analytics[6]

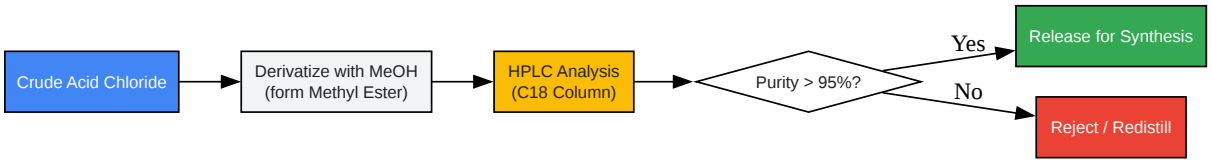
Due to the instability of the acid chloride, QC is best performed by derivatizing a small aliquot with methanol to form the methyl ester, or by analyzing the acid precursor rigorously before chlorination.

4.1 Analytical Specifications

Test	Method	Acceptance Criteria
Appearance	Visual	Off-white to yellow semi-solid
Identity (NMR)	^{1}H-NMR ($CDCl_3$)	Shift of aromatic protons (downfield) vs Acid
Purity (HPLC)	C18 Reverse Phase	>95% (analyzed as Methyl Ester derivative)
Hydrolyzable Cl	Titration ($AgNO_3$)	98–102% Theoretical

4.2 QC Decision Tree

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Figure 2: Quality control workflow requiring derivatization due to moisture sensitivity.

Part 5: Applications in Drug Development

This molecule functions as a Lipophilic Anchor. In drug design, the 5-chloro-2-(3-chlorobenzyloxy)benzoyl motif is often employed to:

- Occupy Hydrophobic Pockets: The biaryl ether tail penetrates deep hydrophobic clefts in GPCRs (e.g., P2X3, P2X7 receptors).
- Restrict Conformation: The ortho-substitution on the benzoyl ring creates steric lock, forcing the molecule into a specific conformation favorable for binding.
- Metabolic Stability: The chlorine substituents on both rings block metabolic oxidation (CYP450 metabolism) at the most reactive phenyl positions.

Key Usage: It is reacted with complex amines or anilines to form Amides.

- Example Reaction: Acid Chloride + $R\text{-}NH_2$ + Et_3N → Amide Product.

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